

Technical Support Center: H-Ile-Pro-Pro-OH Hydrochloride

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Compound of Interest

Compound Name: *H-Ile-Pro-Pro-OH hydrochloride*

Cat. No.: *B12303965*

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on handling and improving the solubility of **H-Ile-Pro-Pro-OH hydrochloride**.

Frequently Asked Questions (FAQs)

Q1: What is **H-Ile-Pro-Pro-OH hydrochloride** and what are its key properties?

A1: **H-Ile-Pro-Pro-OH hydrochloride** is the hydrochloride salt of the tripeptide Isoleucyl-prolyl-proline. It is a milk-derived peptide known to inhibit the angiotensin-converting enzyme (ACE) with an IC50 of 5 μ M.^{[1][2]} Key properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₁₆ H ₂₈ ClN ₃ O ₄	[3]
Molecular Weight	361.86 g/mol	[1]
Appearance	Solid	[1]
Purity	>98.0%	[1]
Solubility (25°C)	Water: 50 mg/mL DMSO: 30 mg/mL	[1]
Storage	-20°C, protect from light, keep dry and sealed	[1]

Q2: I am having trouble dissolving **H-Ile-Pro-Pro-OH hydrochloride** in water. What could be the issue?

A2: While **H-Ile-Pro-Pro-OH hydrochloride** is reported to be soluble in water up to 50 mg/mL, several factors can affect its dissolution.[1] These include the pH of the water, the temperature, and the presence of contaminants. The amino acid composition, with the hydrophobic isoleucine residue, can also contribute to solubility challenges.

Q3: What are the recommended initial steps for dissolving this peptide?

A3: For initial dissolution, it is recommended to start with deionized, sterile water. If solubility issues persist, consider adjusting the pH of the solution. Since the peptide has a free carboxylic acid group, its solubility can be influenced by pH.

Q4: Can I use organic solvents to dissolve **H-Ile-Pro-Pro-OH hydrochloride**?

A4: Yes, Dimethyl sulfoxide (DMSO) is a suitable organic solvent, with a reported solubility of 30 mg/mL.[1] When using co-solvents for biological assays, ensure the final concentration of the organic solvent is low enough to not affect the experimental results.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Cloudy or hazy solution in water	<ul style="list-style-type: none">- pH is near the isoelectric point (pI) of the peptide.- Peptide concentration exceeds its solubility limit at the current temperature.	<ul style="list-style-type: none">- Adjust the pH of the solution. For a peptide with a free carboxyl group, slightly increasing the pH with a basic solution (e.g., dilute ammonium hydroxide) can improve solubility.- Gently warm the solution. Increased temperature often enhances solubility.[4]
Precipitate forms after initial dissolution	<ul style="list-style-type: none">- The solution is supersaturated.- Temperature has decreased, reducing solubility.	<ul style="list-style-type: none">- Dilute the solution to a lower concentration.- Maintain a constant temperature during your experiment.- If using a co-solvent, ensure the peptide remains soluble when diluted into the aqueous buffer.
Inconsistent results in biological assays	<ul style="list-style-type: none">- Incomplete dissolution of the peptide.- Degradation of the peptide.	<ul style="list-style-type: none">- Visually inspect the solution for any particulate matter before use. Centrifuge the solution to pellet any undissolved material.- Prepare fresh solutions before each experiment and store them properly at -20°C. Avoid repeated freeze-thaw cycles.

Experimental Protocols

Protocol 1: Basic Aqueous Solubilization of H-Ile-Pro-Pro-OH Hydrochloride

Objective: To prepare a stock solution of **H-Ile-Pro-Pro-OH hydrochloride** in water.

Materials:

- **H-Ile-Pro-Pro-OH hydrochloride** powder
- Sterile, deionized water
- Vortex mixer
- Sterile microcentrifuge tubes

Procedure:

- Weigh the desired amount of **H-Ile-Pro-Pro-OH hydrochloride** powder in a sterile microcentrifuge tube.
- Add the calculated volume of sterile, deionized water to achieve the desired concentration (not exceeding 50 mg/mL).
- Vortex the tube for 30-60 seconds to facilitate dissolution.
- Visually inspect the solution for clarity. If any particulates are visible, proceed to Protocol 2 or 3.
- Store the stock solution at -20°C.

Protocol 2: pH-Adjusted Aqueous Solubilization

Objective: To improve the aqueous solubility of **H-Ile-Pro-Pro-OH hydrochloride** by adjusting the pH.

Materials:

- **H-Ile-Pro-Pro-OH hydrochloride** powder
- Sterile, deionized water
- 0.1 M Ammonium Hydroxide or 0.1 M Acetic Acid
- pH meter or pH strips

- Vortex mixer
- Sterile microcentrifuge tubes

Procedure:

- Prepare a suspension of **H-Ile-Pro-Pro-OH hydrochloride** in sterile, deionized water as described in Protocol 1.
- Measure the initial pH of the suspension.
- Slowly add 0.1 M ammonium hydroxide dropwise while monitoring the pH and observing the dissolution. Vortex between additions. The goal is to move the pH away from the peptide's isoelectric point.
- Alternatively, if the peptide is more soluble at a lower pH, add 0.1 M acetic acid dropwise.
- Once the peptide is fully dissolved, record the final pH.
- Store the stock solution at -20°C.

Protocol 3: Solubilization using a Co-solvent (DMSO)

Objective: To prepare a stock solution of **H-Ile-Pro-Pro-OH hydrochloride** using DMSO.

Materials:

- **H-Ile-Pro-Pro-OH hydrochloride** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Vortex mixer
- Sterile microcentrifuge tubes

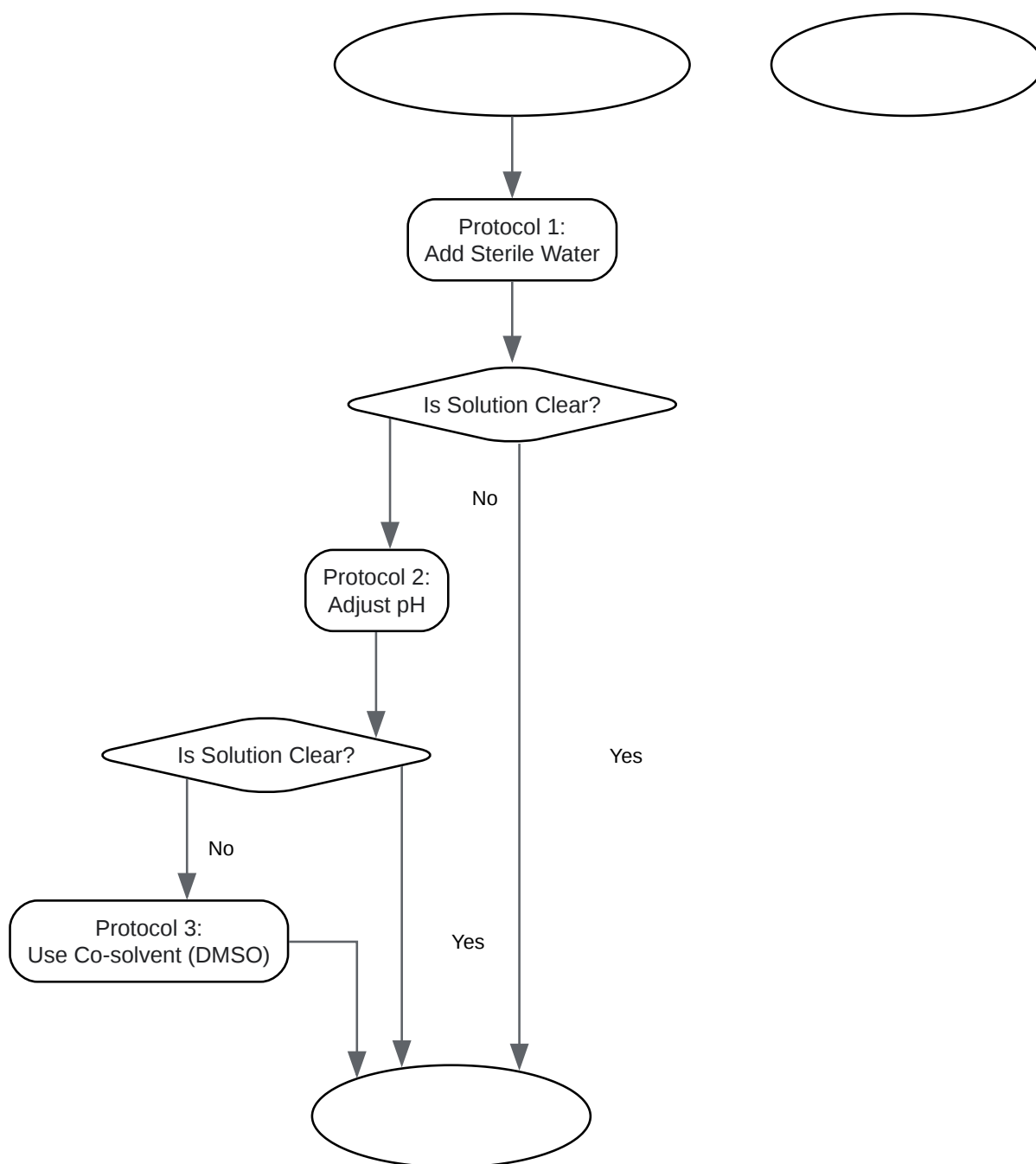
Procedure:

- Weigh the desired amount of **H-Ile-Pro-Pro-OH hydrochloride** powder in a sterile microcentrifuge tube.

- Add the calculated volume of anhydrous DMSO to achieve the desired concentration (not exceeding 30 mg/mL).
- Vortex the tube for 30-60 seconds until the peptide is completely dissolved.
- For use in aqueous biological systems, the DMSO stock solution should be diluted with the appropriate aqueous buffer. Ensure the final concentration of DMSO is compatible with your assay.
- Store the DMSO stock solution at -20°C.

Visualizations

Experimental Workflow for Improving Solubility



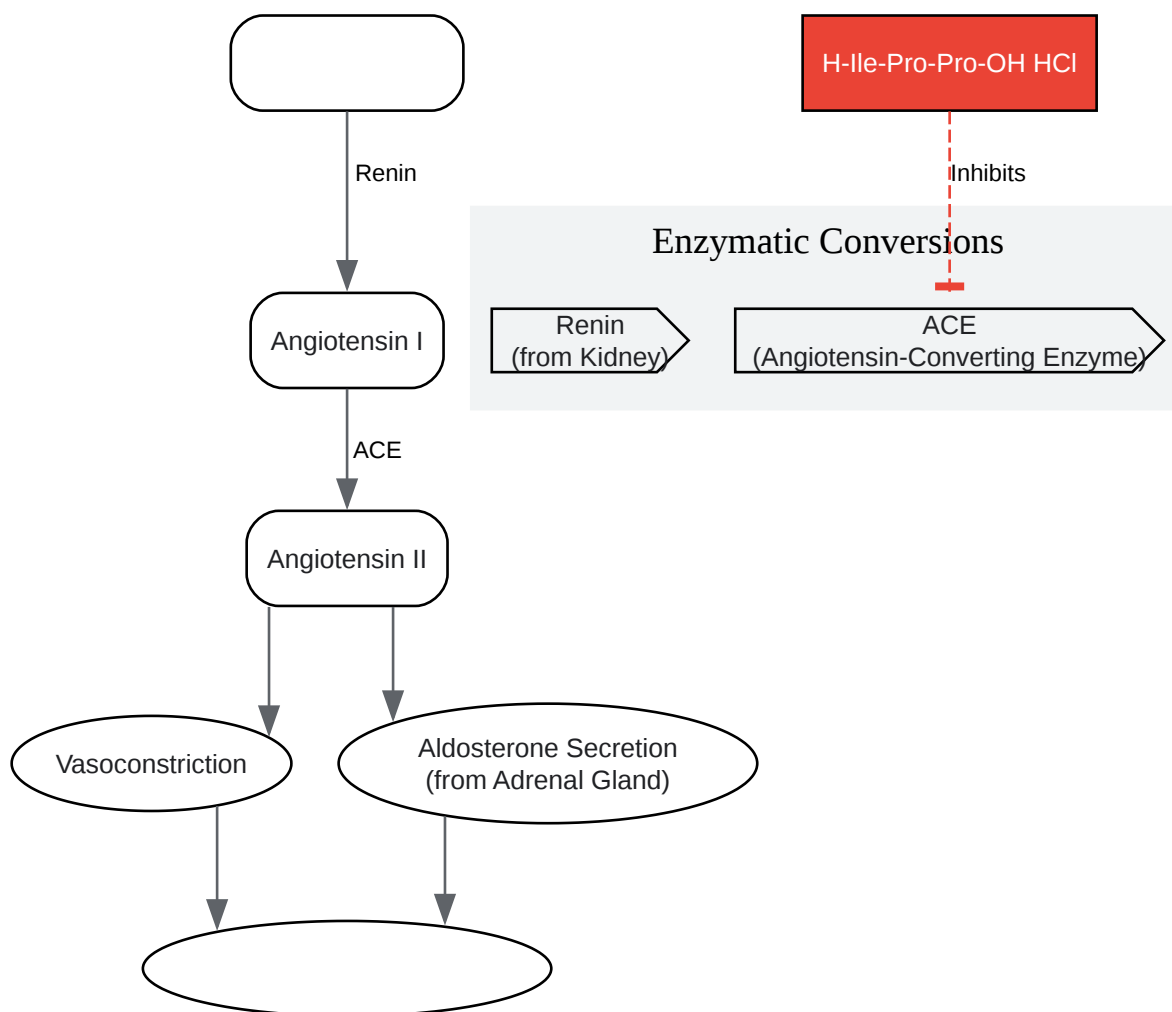
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Caption: A workflow for solubilizing **H-Ile-Pro-Pro-OH hydrochloride**.

Signaling Pathway: Renin-Angiotensin System (RAS)

H-Ile-Pro-Pro-OH hydrochloride is an inhibitor of the Angiotensin-Converting Enzyme (ACE), a key component of the Renin-Angiotensin System (RAS), which plays a crucial role in

regulating blood pressure.[5][6][7]



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Caption: The Renin-Angiotensin System and the inhibitory action of H-Ile-Pro-Pro-OH HCl.

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